

Direct Blue 90 dye classification and synthesis

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Compound of Interest

Compound Name: *Direct blue 90*

CAS No.: *12217-56-0*

Cat. No.: *B1173510*

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An In-depth Technical Guide to **Direct Blue 90** Dye

This technical guide provides a comprehensive overview of the classification, properties, and generalized synthesis of **Direct Blue 90**, a significant dye in various industrial applications. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a technical understanding of this compound.

Classification and Properties

Direct Blue 90, also known by its Colour Index name C.I. **Direct Blue 90** and C.I. 231560, is classified as a disazo (or double azo) dye. The defining feature of this class of dyes is the presence of two azo groups ($-N=N-$), which act as the chromophore responsible for the dye's color. These dyes are typically water-soluble and are used for dyeing cellulosic fibers like cotton, viscose, and paper directly from an aqueous solution, often with the addition of an electrolyte such as sodium chloride to enhance dye uptake.

Chemical and Physical Data

The key properties of **Direct Blue 90** are summarized in the table below. This data is essential for understanding the dye's chemical nature and performance characteristics.

Property	Value	Reference
C.I. Name	Direct Blue 90	
C.I. Number	231560	
Chemical Class	Disazo Dye	
CAS Registry Number	12217-56-0 / 71873-63-7	
Molecular Formula	$C_{38}H_{20}N_6Na_4O_{16}S_4$	
Molecular Weight	1036.82 g/mol	
Appearance	Green-light blue powder	
ISO Fastness - Light	6	
ISO Fastness - Water	4	
AATCC Fastness - Light	6	
AATCC Fastness - Water	4	

Synthesis of Direct Blue 90

The precise, industrial-scale manufacturing process for **Direct Blue 90** is proprietary. However, the synthesis of a disazo dye like **Direct Blue 90** follows a well-established chemical pathway involving sequential diazotization and azo coupling reactions. Azo coupling is an electrophilic aromatic substitution where a diazonium salt acts as the electrophile, reacting with an electron-rich coupling agent such as a phenol or an aromatic amine.

The general synthesis can be described as a two-step coupling process:

- A primary aromatic diamine is bis-diazotized to form a tetrazo compound.
- This tetrazo compound is then coupled with two equivalents of a coupling component (which can be the same or different aromatic compounds) to form the final disazo dye.

Representative Experimental Protocol for Disazo Dye Synthesis

The following is a generalized experimental protocol that illustrates the fundamental steps for synthesizing a disazo dye. This protocol is representative and not specific to **Direct Blue 90**.

Materials:

- Primary aromatic diamine (e.g., benzidine or a derivative)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Aromatic coupling component (e.g., a naphthol derivative)
- Sodium hydroxide (NaOH)
- Sodium chloride (NaCl)
- Ice
- Distilled water

Procedure:

Step 1: Bis-Diazotization of the Diamine

- Dissolve one molar equivalent of the primary aromatic diamine in a dilute solution of hydrochloric acid in a reaction vessel.
- Cool the solution to $0-5^\circ\text{C}$ using an ice bath. The temperature must be kept low to prevent the decomposition of the diazonium salt.
- Slowly add a chilled aqueous solution containing two molar equivalents of sodium nitrite to the cooled diamine solution with constant stirring.
- Continue stirring for 15-30 minutes at $0-5^\circ\text{C}$ to ensure the complete formation of the tetrazo compound. The presence of nitrous acid can be checked with starch-iodide paper.

Step 2: Azo Coupling Reaction

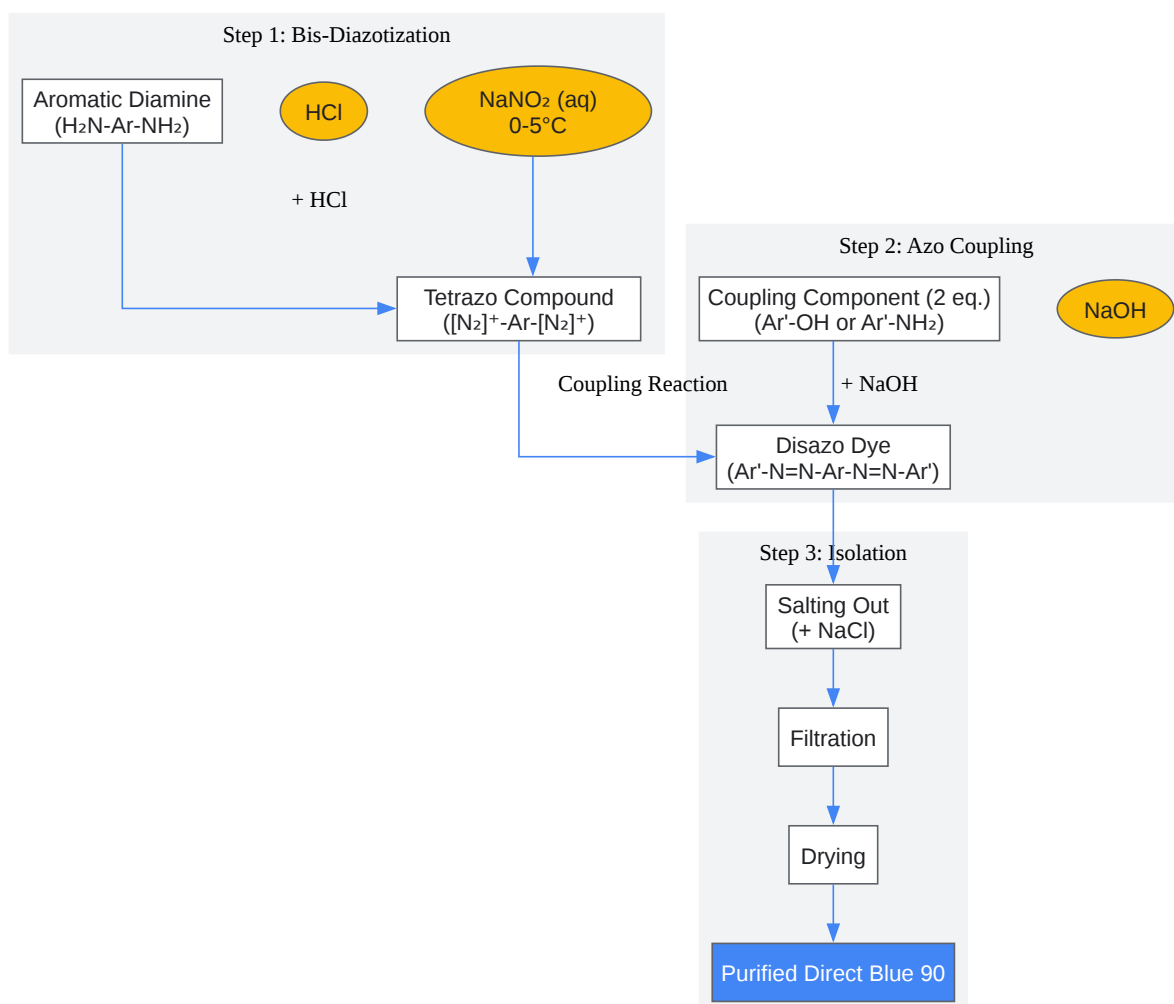
- In a separate vessel, dissolve two molar equivalents of the aromatic coupling component in a dilute aqueous solution of sodium hydroxide.
- Cool this alkaline solution to 0-5°C in an ice bath.
- Slowly add the cold tetrazo salt solution from Step 1 to the cold coupling component solution with vigorous stirring.
- Maintain the temperature below 10°C and continue stirring. The coupling reaction is usually rapid, and the dye will precipitate from the solution.
- After the addition is complete, stir the mixture for an additional 1-2 hours to ensure the reaction goes to completion.

Step 3: Isolation and Purification of the Dye

- "Salt out" the dye by adding sodium chloride to the reaction mixture, which reduces its solubility.
- Collect the precipitated dye by filtration.
- Wash the filter cake with a saturated sodium chloride solution to remove impurities.
- Dry the purified dye in an oven at a controlled temperature (e.g., 80-90°C).

Visualization of the Synthesis Pathway

The following diagrams illustrate the logical workflow for the synthesis of a disazo dye.



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Caption: Generalized synthesis workflow for a disazo dye.

Caption: Key stages in the synthesis of a direct azo dye.

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